

Physical Characteristics of Deuterated 1-Decanol: A Technical Guide

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Compound of Interest

Compound Name: 1-Decanol-D2

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This technical guide provides a comprehensive overview of the physical characteristics of deuterated 1-decanol, a molecule of increasing interest in pharmaceutical and materials science research. Due to the kinetic isotope effect, the substitution of protium with deuterium can significantly alter the metabolic pathways and stability of molecules, making deuterated compounds valuable tools in drug development and mechanistic studies. This document summarizes the known physical properties of 1-decanol and provides estimations for its fully deuterated analogue (**1-decanol-d22**), alongside detailed experimental protocols for their determination.

Core Physical Properties

The replacement of hydrogen with deuterium atoms in 1-decanol is expected to have a measurable impact on its physical properties. This is primarily due to the greater mass of deuterium, which leads to a lower vibrational frequency of C-D bonds compared to C-H bonds. This, in turn, affects the strength of intermolecular forces, such as van der Waals interactions and hydrogen bonding. Generally, deuteration leads to a slight increase in boiling point, melting point, and density.

Data Presentation

The following tables summarize the available quantitative data for 1-decanol and provide estimated values for fully deuterated 1-decanol (**1-decanol-d22**). The estimations for the

deuterated species are based on the general principles of isotope effects on the physical properties of organic compounds and should be confirmed experimentally.

Table 1: Boiling and Melting Points

Compound	Boiling Point (°C)	Melting Point (°C)
1-Decanol	231[1][2][3][4]	5-7[1][2][3]
1-Decanol-d22	Estimated: >231	Estimated: >7

Table 2: Density and Refractive Index

Compound	Density (g/cm ³ at 25°C)	Refractive Index (n _{20/D})
1-Decanol	0.829[1][2][3]	1.437[2]
1-Decanol-d22	Estimated: >0.829	Estimated: ~1.437

Note: The refractive index is primarily dependent on the electronic structure of the molecule, which is not significantly altered by isotopic substitution. Therefore, the refractive index of deuterated 1-decanol is expected to be very similar to that of its non-deuterated counterpart.

Experimental Protocols

Accurate determination of the physical properties of deuterated 1-decanol is crucial for its application in research and development. The following are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- **Apparatus Setup:** A small-scale distillation apparatus is assembled. This consists of a round-bottom flask, a condenser, a thermometer, and a collection flask.

- **Sample Preparation:** A small volume of the deuterated 1-decanol is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated in a heating mantle or an oil bath.
- **Observation:** The temperature is monitored closely. The boiling point is recorded as the temperature at which the liquid is boiling and a steady stream of distillate is collected, with the thermometer bulb fully immersed in the vapor phase.
- **Pressure Correction:** The atmospheric pressure is recorded, and the observed boiling point is corrected to the standard pressure (760 mmHg) if necessary.

Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this occurs over a narrow range.

Methodology:

- **Sample Preparation:** A small amount of the solid (if deuterated 1-decanol is solid at room temperature) is finely powdered.
- **Capillary Tube Loading:** A small amount of the powdered sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A melting point apparatus is used, which consists of a heated block with a sample holder and a magnifying lens for observation.
- **Heating:** The capillary tube is placed in the heating block, and the temperature is increased at a slow, controlled rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology:

- **Apparatus:** A pycnometer (a small, calibrated glass flask) and an analytical balance are required.
- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with deuterated 1-decanol, ensuring no air bubbles are trapped. The excess liquid is wiped off, and the filled pycnometer is weighed.
- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with deionized water of a known temperature. Its mass is determined.
- **Calculation:** The density of the deuterated 1-decanol is calculated using the following formula: $\text{Density} = (\text{Mass of sample} / \text{Mass of water}) \times \text{Density of water at the measurement temperature}$.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

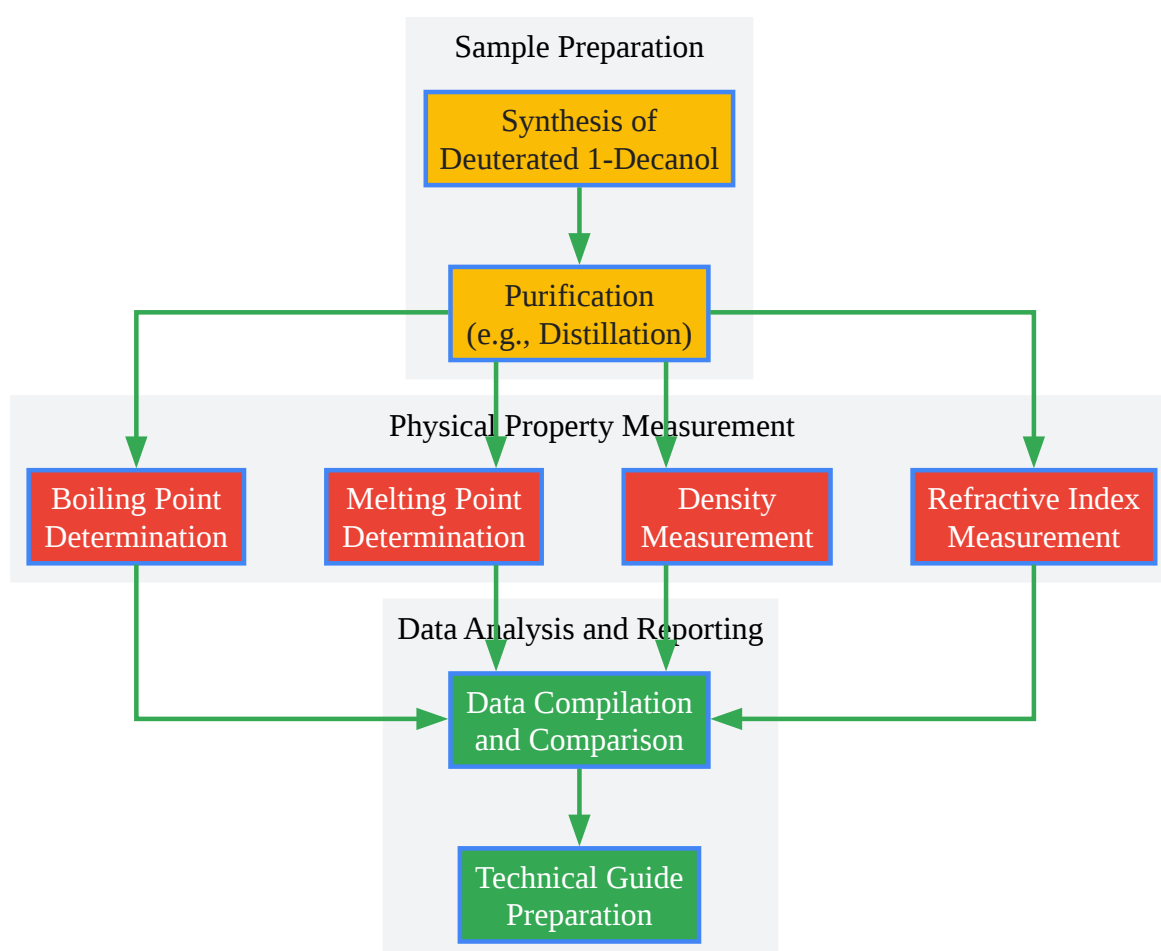
Methodology:

- **Apparatus:** An Abbe refractometer is used for this measurement.
- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the deuterated 1-decanol are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of the physical characteristics of deuterated 1-decanol.



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- To cite this document: BenchChem. [Physical Characteristics of Deuterated 1-Decanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2769304#physical-characteristics-of-deuterated-1-decanol]

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